

Safeguarding Your Research: A Comprehensive Guide to Handling MRT199665

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Compound of Interest

Compound Name: MRT199665

Cat. No.: B609327

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For researchers, scientists, and drug development professionals, the safe and effective handling of potent compounds like **MRT199665** is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans to ensure the integrity of your research and the safety of your laboratory personnel. By adhering to these guidelines, you can minimize risks and confidently advance your scientific endeavors.

MRT199665 is a potent, ATP-competitive, and selective inhibitor of MARK, SIK, and AMPK kinases. Understanding its properties is the first step toward safe handling.

Immediate Safety and Personal Protective Equipment (PPE)

Given the potent nature of **MRT199665** and the absence of a specific Material Safety Data Sheet (MSDS), a cautious approach based on guidelines for handling potent kinase inhibitors is essential. The following personal protective equipment is mandatory when handling **MRT199665** in both solid and solution form.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes.
Face Shield	Recommended during bulk solution preparation or sonication where splash risk is higher.	
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving is advised, especially when handling the pure compound or concentrated solutions. Change gloves immediately if contaminated.
Laboratory Coat	A fully buttoned lab coat is required to protect skin and clothing.	
Closed-Toe Shoes	Essential to protect feet from potential spills.	
Respiratory Protection	Chemical Fume Hood	All handling of solid MRT199665 and preparation of stock solutions must be performed in a certified chemical fume hood to prevent inhalation of airborne particles.

Respirator	For large-scale operations or in the event of a spill outside a contained environment, a NIOSH-approved respirator may be necessary. Consult your institution's environmental health and safety (EHS) department for specific recommendations.
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Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol minimizes the risk of exposure and contamination.

Engineering Controls:

- Ventilation: Always handle **MRT199665** in a certified chemical fume hood.
- Containment: For weighing and aliquoting the powdered compound, the use of containment systems like glove bags or isolators is recommended to prevent aerosolization.

Preparation of Solutions:

In Vitro Stock Solution (e.g., 10 mM in DMSO):

- Preparation: In a chemical fume hood, weigh the required amount of **MRT199665** powder.
- Dissolving: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder. To aid dissolution, the vial may be gently vortexed or sonicated in a water bath.
- Storage: Store the stock solution at -20°C for up to one year or at -80°C for up to two years.
[1] Aliquot the stock solution to avoid repeated freeze-thaw cycles.[1]

In Vivo Working Solutions:

For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.^[1] The following are example protocols for preparing **MRT199665** for administration.

Protocol	Solvent Composition	Solubility	Example Preparation (for 1 mL)
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.75 mg/mL (5.86 mM)	To 100 μ L of a 27.5 mg/mL DMSO stock solution, add 400 μ L of PEG300 and mix. Then, add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to reach a final volume of 1 mL. ^[1]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.75 mg/mL (5.86 mM)	To 100 μ L of a 27.5 mg/mL DMSO stock solution, add 900 μ L of 20% SBE- β -CD in saline and mix. ^[1]
3	10% DMSO, 90% Corn Oil	≥ 2.75 mg/mL (5.86 mM)	To 100 μ L of a 27.5 mg/mL DMSO stock solution, add 900 μ L of corn oil and mix. ^[1]

Note: If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Disposal Plan: Managing MRT199665 Waste

All materials contaminated with **MRT199665** are considered hazardous chemical waste and must be disposed of according to institutional and local regulations.

Waste Segregation and Collection:

- Solid Waste:

- Place all contaminated solid waste (e.g., gloves, pipette tips, weighing paper, empty vials) into a designated, clearly labeled hazardous waste container.
- The container should be sealable to prevent leakage.
- Liquid Waste:
 - Collect all solutions containing **MRT199665** in a designated, leak-proof, and chemically compatible hazardous waste container.
 - Do not overfill the container; a headspace of at least 10% is recommended.
 - Never dispose of **MRT199665** solutions down the drain.

Labeling and Storage:

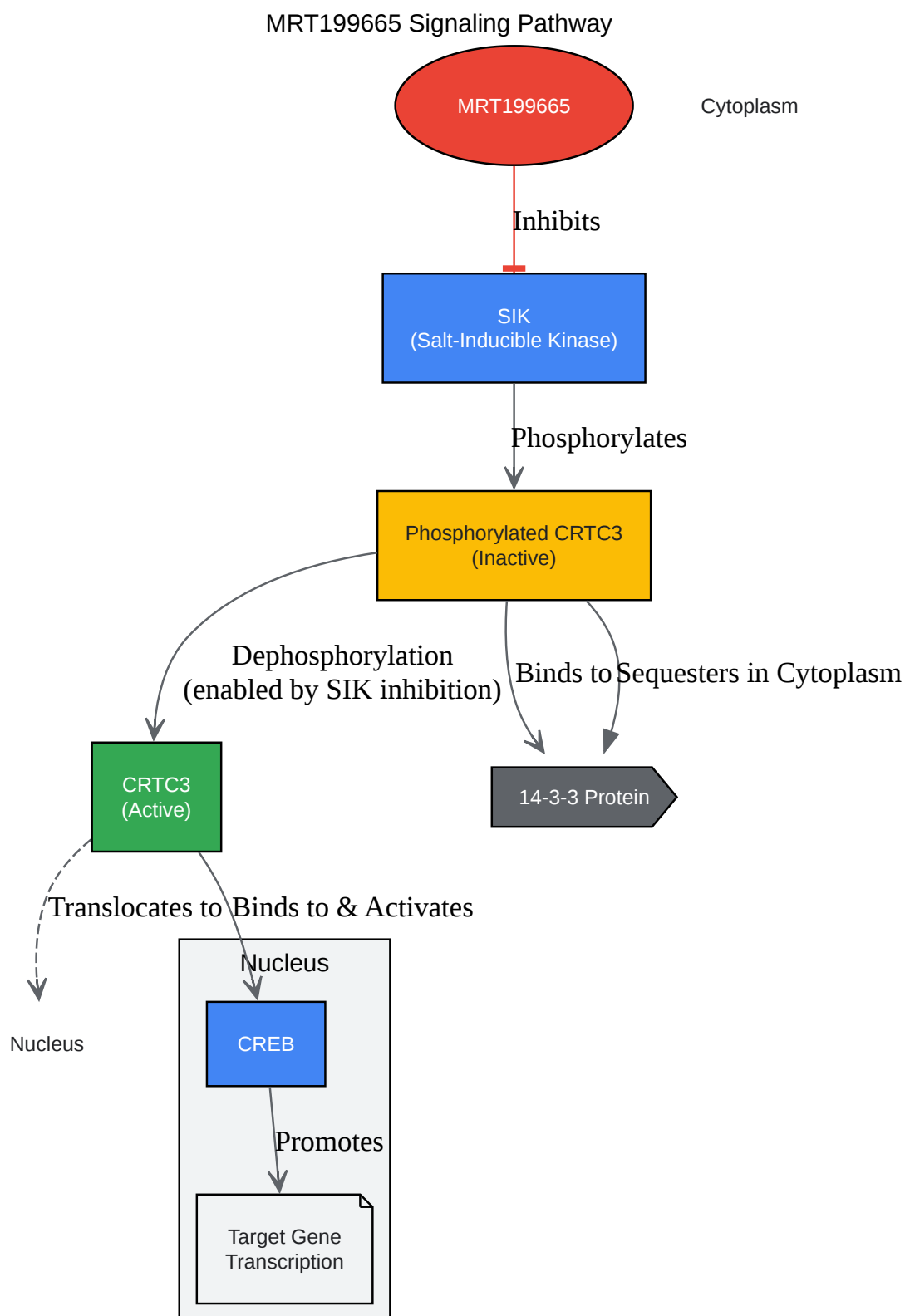
- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **MRT199665**.
- Store the sealed waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible chemicals.

Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Complete all required waste disposal documentation accurately.

MRT199665 Signaling Pathway

MRT199665 is a potent inhibitor of Salt-Inducible Kinases (SIKs).[2] In the basal state, SIKs phosphorylate the CREB-regulated transcriptional coactivator 3 (CRTC3), leading to its sequestration in the cytoplasm by 14-3-3 proteins. By inhibiting SIKs, **MRT199665** prevents the phosphorylation of CRTC3. This allows CRTC3 to translocate to the nucleus, where it binds to CREB (cAMP response element-binding protein) and promotes the transcription of target genes.[3][4]



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Caption: **MRT199665** inhibits SIK, leading to CRTC3 activation and gene transcription.

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